Technical Guide: Physical and Chemical Properties of Mixed Cresol Phosphates

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Compound of Interest

Compound Name:	*Bis(o-cresyl) m-Cresyl Phosphate*
Cat. No.:	*B13863830*

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Executive Summary

Mixed cresol phosphates (Tricresyl phosphate, TCP) represent a complex class of organophosphate esters synthesized from the reaction of phosphorus oxychloride with isomeric cresol mixtures.[1][2][3] While industrially ubiquitous as flame retardants, plasticizers, and lubricant additives, their relevance to drug development and toxicology lies in their isomeric heterogeneity.

For the pharmaceutical and toxicological researcher, the critical imperative is distinguishing between the neurotoxic ortho-isomers and the relatively inert meta- and para-isomers. This guide moves beyond standard datasheets to analyze the structure-activity relationships (SAR) driving their stability, metabolic bioactivation, and analytical resolution.

Structural Chemistry and Synthesis

"Mixed cresol phosphate" is a misnomer for a single molecule; it is a statistical distribution of isomers. The commercial synthesis involves the phosphorylation of "cresylic acid" (a mix of o-, m-, and p-cresols).

The Isomeric Challenge

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The reaction yields symmetric and asymmetric triaryl phosphates. The general formula is

.

- Symmetrical Isomers: Tri-o-cresyl phosphate (TOCP), Tri-m-cresyl phosphate (TMCP), Tri-p-cresyl phosphate (TPCP).
- Asymmetrical Isomers: Combinations such as di-m-cresyl p-cresyl phosphate, etc.

Critical Insight: The presence of the ortho-methyl group provides the steric proximity required for the intramolecular cyclization that generates the neurotoxic metabolite. Modern "safe" grades of TCP are manufactured from cresol feedstocks with <1% ortho-cresol content.[1]

Synthesis Pathway Visualization

The following diagram illustrates the industrial synthesis and the resulting statistical mixture.

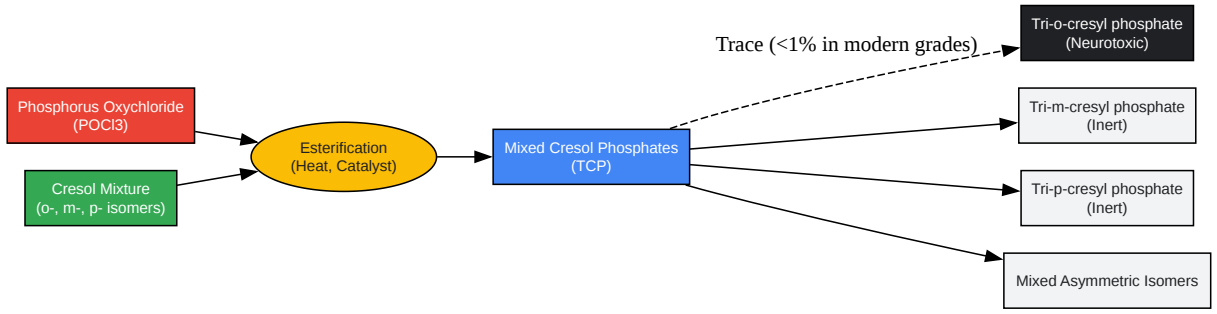

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Figure 1: Synthesis of mixed cresol phosphates showing the statistical generation of isomers.

Physicochemical Profile

The physical properties of TCP mixtures are dominated by the high molecular weight (368.37 g/mol) and the aromatic nature of the ester groups, leading to high viscosity and low water solubility.

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Comparative Properties Table

The following data highlights the subtle differences between pure isomers which impact separation science.

Property	Tri-o-cresyl (TOCP)	Tri-m-cresyl (TMCP)	Tri-p-cresyl (TPCP)	Mixed TCP (Typical)
CAS Number	78-30-8	563-04-2	78-32-0	1330-78-5
Physical State	Liquid	Liquid	Solid (MP 77°C)	Viscous Liquid
Boiling Point	410°C	260°C (15 mmHg)	244°C (3.5 mmHg)	241-255°C (4 mmHg)
Density (20°C)	1.1955 g/cm³	1.160 g/cm³	1.237 g/cm³	~1.16 - 1.18 g/cm³
Log Kow	5.11	5.12	5.11	5.1
Water Solubility	0.36 mg/L	Insoluble	Insoluble	~0.3 mg/L
Hydrolysis ( )	~30 days (pH 7)	Slower than ortho	Slowest	Stable (Neutral)

Stability and Hydrolysis

Causality: The phosphate ester bond (

) in TCP is shielded by the bulky aryl groups.

- Acid/Neutral Conditions: TCP is remarkably stable.[4] The steric bulk prevents nucleophilic attack by water.
- Alkaline Conditions: Hydrolysis rates increase significantly at pH > 9. The ortho-isomer hydrolyzes slightly faster than meta or para due to the "ortho effect" (proximity of the methyl group influencing the transition state), though it remains slow compared to alkyl phosphates.

Toxicology and Mechanism of Action

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For drug development professionals, understanding the Organophosphate-Induced Delayed Neuropathy (OPIDN) mechanism is vital. Unlike standard organophosphates (e.g., Sarin, Parathion) which acutely inhibit Acetylcholinesterase (AChE), TOCP acts via a delayed mechanism targeting Neuropathy Target Esterase (NTE).

The Bioactivation Pathway

TOCP is a pro-toxin. It requires metabolic activation by Cytochrome P450 enzymes (specifically CYP1A2 and CYP3A4).

- Hydroxylation: The ortho-methyl group is hydroxylated.
- Cyclization: The hydroxyl group attacks the phosphorus, displacing a cresol group.
- Formation of CBDP: This yields 2-(o-cresyl)-4H-1,2,3-benzodioxaphosphoran-2-one (CBDP). [2]
- NTE Inhibition: CBDP phosphorylates NTE, followed by an "aging" reaction (loss of a charged group) that irreversibly damages the neuron.

Pathway Diagram (DOT)

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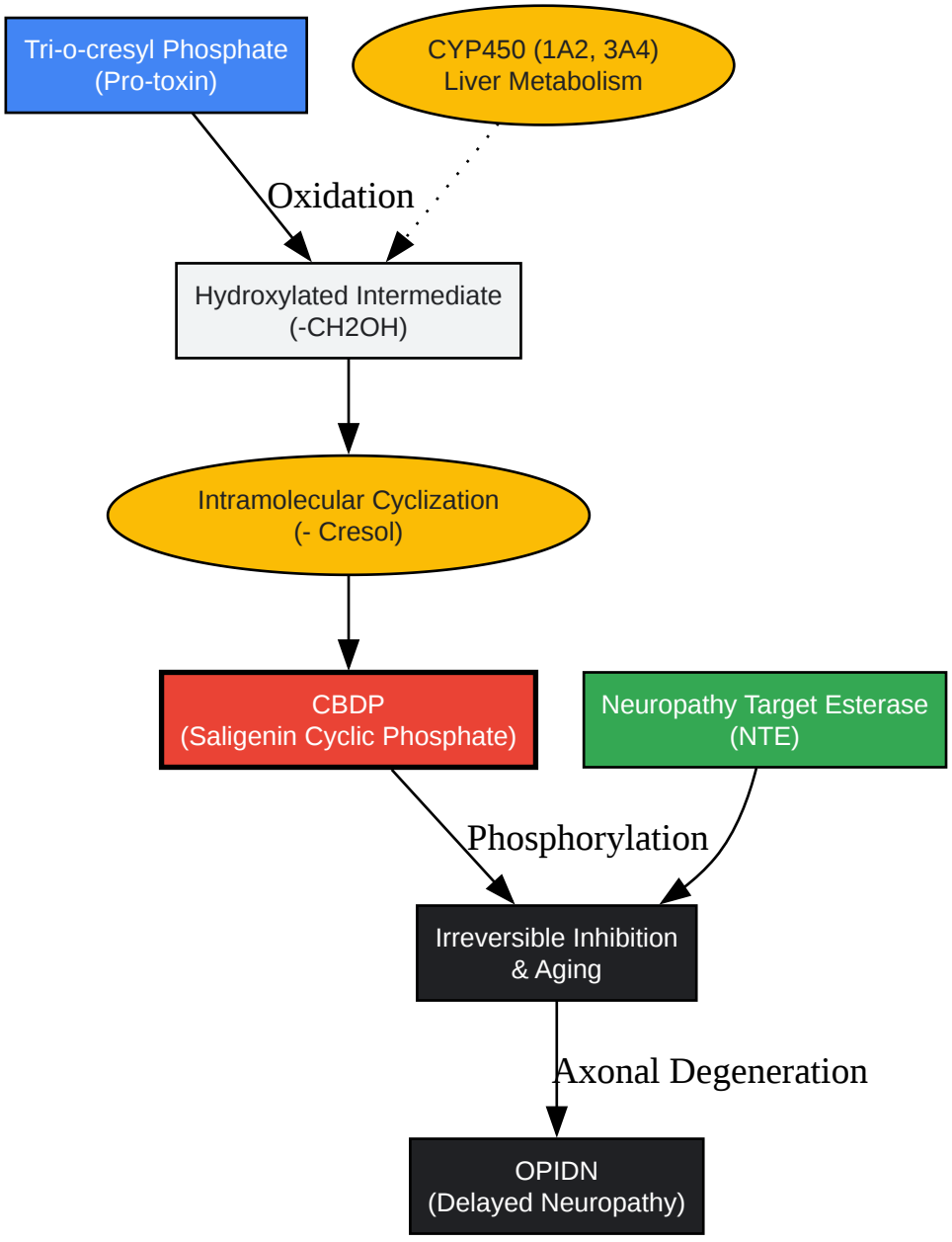

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Figure 2: Metabolic bioactivation of TOCP to the neurotoxic agent CBDP.

Experimental Protocol: Isomer-Specific Quantification

Objective: To quantify the neurotoxic ortho-isomer content in a mixed cresol phosphate sample using GC-MS. Rationale: Due to the structural similarity of isomers, standard C18 HPLC often

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fails to resolve them. Capillary GC with a non-polar phase provides superior resolution based on boiling point and steric shape.

Materials

- Instrument: Gas Chromatograph coupled with Mass Spectrometer (e.g., Agilent 7890/5977).
- Column: DB-5ms or equivalent (5% phenyl-arylene polymer), 30m x 0.25mm ID x 0.25µm film.
- Standards: Pure Tri-o-cresyl phosphate (CAS 78-30-8) and Tri-p-cresyl phosphate (CAS 78-32-0).
- Internal Standard: Triphenyl phosphate (TPP) or deuterated TCP.

Method Parameters[5]

- Inlet: Splitless mode, 280°C.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program:
  - Initial: 100°C (hold 1 min).
  - Ramp 1: 20°C/min to 200°C.
  - Ramp 2: 5°C/min to 280°C (This slow ramp separates the isomers).
  - Final: Hold at 280°C for 5 min.
- MS Source/Quad: 230°C / 150°C.
- Detection: SIM mode (Selected Ion Monitoring) for enhanced sensitivity.
  - Target Ions: m/z 368 (Molecular ion), m/z 165, m/z 91 (Tropylium ion).

Procedure

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- Sample Prep: Dilute 100 mg of mixed TCP in 10 mL of isooctane. Add Internal Standard (50 µg/mL final conc).
- Calibration: Prepare a 5-point curve for TOCP (0.1 µg/mL to 100 µg/mL).
- Injection: Inject 1 µL.
- Data Analysis:
  - Identify TOCP by retention time (elutes before para-isomers due to steric shielding reducing Van der Waals interactions).
  - Quantify using the ratio of Target Ion (368) to Internal Standard.

Self-Validating Check: The resolution (

) between the TOCP peak and the nearest meta-isomer peak must be > 1.5. If peaks co-elute, reduce the Ramp 2 rate to 2°C/min.

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